

Role of 1-(2-Bromophenyl)pyrrolidine as a synthetic building block

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(2-Bromophenyl)pyrrolidine

Cat. No.: B1590748

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An In-Depth Technical Guide to **1-(2-Bromophenyl)pyrrolidine** as a Synthetic Building Block

For Researchers, Scientists, and Drug Development Professionals

Introduction

The pyrrolidine ring is a cornerstone of medicinal chemistry, appearing as a privileged scaffold in numerous FDA-approved drugs and biologically active compounds.[1][2][3] Its unique three-dimensional structure and favorable physicochemical properties make it an attractive component in the design of novel therapeutics.[2] Within the vast library of pyrrolidine-containing building blocks, **1-(2-Bromophenyl)pyrrolidine** stands out as a versatile intermediate, primed for a variety of synthetic transformations. The presence of a bromine atom on the phenyl ring provides a reactive handle for numerous cross-coupling reactions, enabling the facile construction of complex molecular architectures.[4] This technical guide serves as a comprehensive resource for researchers, providing in-depth insights into the synthesis, reactivity, and potential applications of **1-(2-bromophenyl)pyrrolidine** in organic synthesis and drug discovery.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a synthetic building block is crucial for its effective utilization in the laboratory. The key properties of **1-(2-Bromophenyl)pyrrolidine** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ BrN	[5]
Molecular Weight	226.11 g/mol	[5]
CAS Number	87698-81-5	[5]
Appearance	Liquid	[6]
Purity	≥97%	[5]
Storage	Store at 4°C	[5]
SMILES	<chem>C1=CC=C(C(=C1)Br)N2CCCC2</chem>	[5]
InChIKey	RSEPYQZONPBLQ-UHFFFAOYSA-N	[6]

Synthesis of 1-(2-Bromophenyl)pyrrolidine

The most common and efficient method for the synthesis of 1-arylpyrrolidines is through a palladium-catalyzed Buchwald-Hartwig amination.[7][8] This reaction couples an aryl halide with an amine in the presence of a palladium catalyst, a phosphine ligand, and a base. While a specific literature procedure for the synthesis of **1-(2-Bromophenyl)pyrrolidine** is not readily available, a reliable protocol can be adapted from the synthesis of its 3-bromo isomer.[7]

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- To cite this document: BenchChem. [Role of 1-(2-Bromophenyl)pyrrolidine as a synthetic building block]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590748#role-of-1-2-bromophenyl-pyrrolidine-as-a-synthetic-building-block]

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